

Safe Disposal of Mercury-204: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Mercury-204

Cat. No.: B1253938

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For researchers, scientists, and drug development professionals, the proper handling and disposal of all laboratory chemicals are paramount to ensuring a safe and compliant work environment. This guide provides essential, step-by-step procedures for the safe disposal of **Mercury-204**, a stable isotope of mercury. While not radioactive, **Mercury-204** carries the same significant chemical toxicity as elemental mercury and must be managed as hazardous waste.

Mercury is a highly toxic element that can cause severe health effects if inhaled, ingested, or absorbed through the skin.^{[1][2]} It is a silver-colored liquid at room temperature and can vaporize, creating a risk of inhalation exposure.^{[1][3]} Long-term or repeated exposure can cause damage to organs.^[1] Furthermore, mercury is very toxic to aquatic life with long-lasting effects.^[1] Therefore, stringent adherence to disposal protocols is critical to protect both laboratory personnel and the environment.

Key Properties of Mercury

A summary of the essential physical and chemical properties of mercury is provided in the table below for easy reference during risk assessments and handling procedures.

Property	Value
Appearance	Silver-colored liquid
Odor	Odorless
Melting Point	-38.87 °C / -38 °F
Boiling Point	356.72 °C / 674.1 °F
Vapor Pressure	0.002 mmHg @ 25 °C
Specific Gravity	13.59 (H2O=1)
Solubility in Water	Insoluble

(Data sourced from various Safety Data Sheets[1][4])

Detailed Protocol for Handling and Disposal of Mercury-204 Waste

This protocol outlines the necessary steps for the safe handling and disposal of small quantities of **Mercury-204** waste generated in a laboratory setting.

I. Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: All work with **Mercury-204** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize the risk of vapor inhalation.[3][5]
- Personal Protective Equipment:
 - Wear appropriate chemical-resistant gloves (check manufacturer's compatibility data).[3][6]
 - Wear a lab coat and safety glasses or goggles.[3][6]
 - In the event of a spill or when generating aerosols, respiratory protection may be required.

II. Waste Collection and Segregation:

- Designated Waste Container: Use a dedicated, clearly labeled, and sealed container for all **Mercury-204** waste.[7][8] The container should be shatterproof.[8]
- Labeling: The container must be labeled as "Hazardous Waste: Mercury".[7]
- Segregation: Do not mix mercury waste with other waste streams.[9]

III. Spill Clean-up Procedure:

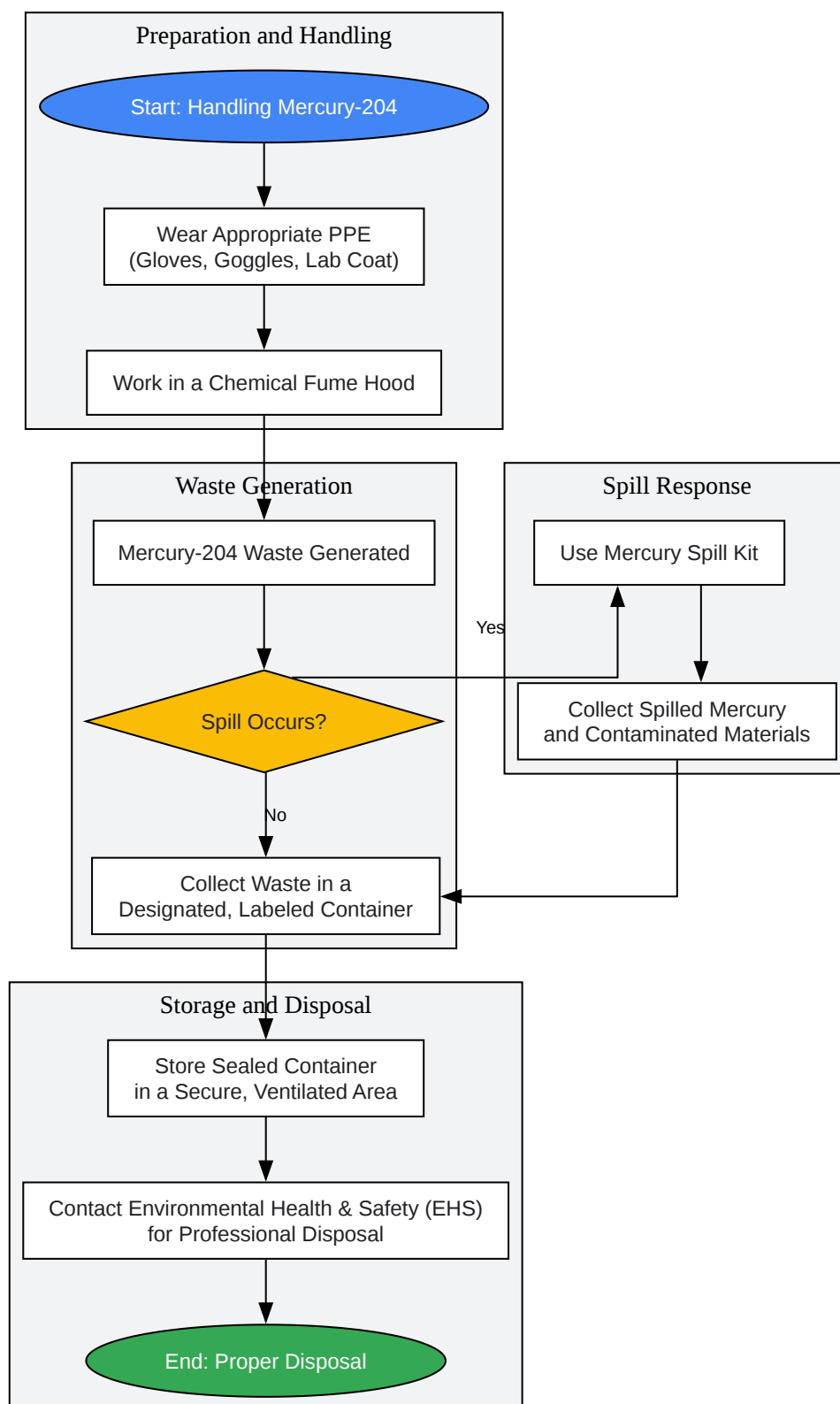
- Immediate Action: In case of a spill, evacuate the immediate area and ensure it is well-ventilated.[4]
- Containment: Use a mercury spill kit to contain and collect the spilled material.[3] Use an index card or scraper to consolidate droplets.[7]
- Collection: Use a pipette, syringe, or small hand-held vacuum pump to collect the mercury pool. Small droplets can be picked up with adhesive tape.
- Decontamination: For residual mercury, an absorbent powder that forms an amalgam can be used.[3]
- Waste Disposal: All materials used for the clean-up, including contaminated PPE, must be placed in the designated mercury waste container.[7]

IV. Final Disposal:

- Storage: Store the sealed mercury waste container in a cool, dry, and well-ventilated area, away from incompatible substances.[1]
- Professional Disposal: Arrange for the disposal of the mercury waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[8] Mercury waste must not be disposed of in regular trash or down the drain.[9]

Mercury-204 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Mercury-204** waste in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **Mercury-204** waste.

By adhering to these procedures, laboratories can effectively manage the risks associated with **Mercury-204** and ensure compliance with hazardous waste regulations, thereby fostering a culture of safety and environmental responsibility.

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